

Navigating the Ambiguities of "SC-10": A Guide to Safe Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SC-10

Cat. No.: B1681507

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The designation "**SC-10**" is applied to a variety of chemical products with distinctly different compositions and associated hazards. Due to this ambiguity, it is imperative for researchers, scientists, and drug development professionals to first positively identify the specific "**SC-10**" product in use by consulting the manufacturer's Safety Data Sheet (SDS). This document is the primary source for detailed safety and handling information.

This guide provides essential safety and logistical information for three distinct products labeled "**SC-10**": a heavy-duty degreaser, a solvent, and a cleaner. The following sections outline the necessary personal protective equipment (PPE), operational plans, and disposal procedures for each, ensuring laboratory safety and proper chemical handling.

SC-10: Heavy Duty Degreaser

Product Identification: A heavy-duty degreaser containing sodium hydroxide and biodegradable detergents, used for cleaning heavy grease and oils. It is corrosive and can cause burns^[1].

Essential Safety Information

Hazard Summary:

- **Primary Hazards:** Corrosive, causes severe skin burns and eye damage. Harmful if swallowed^[1].
- **Route of Exposure:** Eye contact, skin contact, ingestion, inhalation of mists^[1].

Personal Protective Equipment (PPE) Requirements:

PPE Category	Minimum Requirement
Eye/Face Protection	Chemical splash goggles or a face shield.
Skin Protection	Rubber or other impervious gloves. Protective suit or lab coat.
Respiratory Protection	Not typically required with adequate ventilation. If mists are generated, use a NIOSH-approved respirator.

First Aid Measures:

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get immediate medical attention ^[1] .
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention ^[1] .
Ingestion	Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical attention immediately ^[1] .
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.

Operational and Disposal Plan

Handling and Storage:

- Store in a cool, dry, well-ventilated area away from incompatible materials such as acids[1].
- Keep container tightly closed when not in use.
- Avoid contact with eyes, skin, and clothing. Avoid breathing mists[1].
- Wash thoroughly after handling.

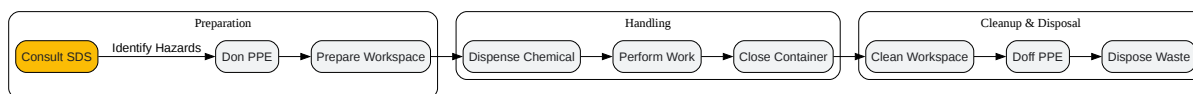
Spill and Leak Procedures:

- Small Spills: Absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.
- Large Spills: Dike area of spill to prevent spreading. Pump liquid to a salvage tank. Neutralize residue with a dilute acid and then flush with water.

Disposal:

- Dispose of waste and residues in accordance with local, state, and federal regulations.
- Do not allow to enter sewers or waterways.
- Rinse container before discarding[1].

Experimental Workflow for Handling **SC-10** Heavy Duty Degreaser



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Caption: Workflow for the safe handling of **SC-10** Heavy Duty Degreaser.

SC-10 Solvent (Glycol Ether PM)

Product Identification: A solvent also known as 110 Solvent or Glycol Ether PM (1-methoxy-2-propanol). It is a flammable liquid[2].

Essential Safety Information

Hazard Summary:

- Primary Hazards: Flammable liquid. May cause skin and eye irritation[2].
- Route of Exposure: Eye contact, skin contact, inhalation, ingestion[2].

Personal Protective Equipment (PPE) Requirements:

PPE Category	Minimum Requirement
Eye/Face Protection	Safety glasses with side-shields or chemical splash goggles[2].
Skin Protection	Protective gloves (e.g., nitrile, neoprene)[2]. Lab coat.
Respiratory Protection	Use only in a well-ventilated area. If vapor concentrations are high, use a NIOSH-approved organic vapor respirator[2].

First Aid Measures:

Exposure Route	First Aid Protocol
Eye Contact	Flush eyes thoroughly with water for several minutes. Remove contact lenses after the initial 1-2 minutes and continue flushing. If effects occur, consult a physician[2].
Skin Contact	Immediately flush affected area with water for at least 15 minutes while removing contaminated clothing. Get medical attention if irritation occurs[2].
Ingestion	Do NOT induce vomiting. Seek prompt medical attention[2].
Inhalation	Remove person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, get immediate medical attention[2].

Operational and Disposal Plan

Handling and Storage:

- Keep away from heat, sparks, open flames, and other ignition sources. No smoking[2].
- Keep container tightly closed. Use with adequate ventilation[2].
- Ensure proper electrical grounding procedures are in place. Use non-sparking tools[2].

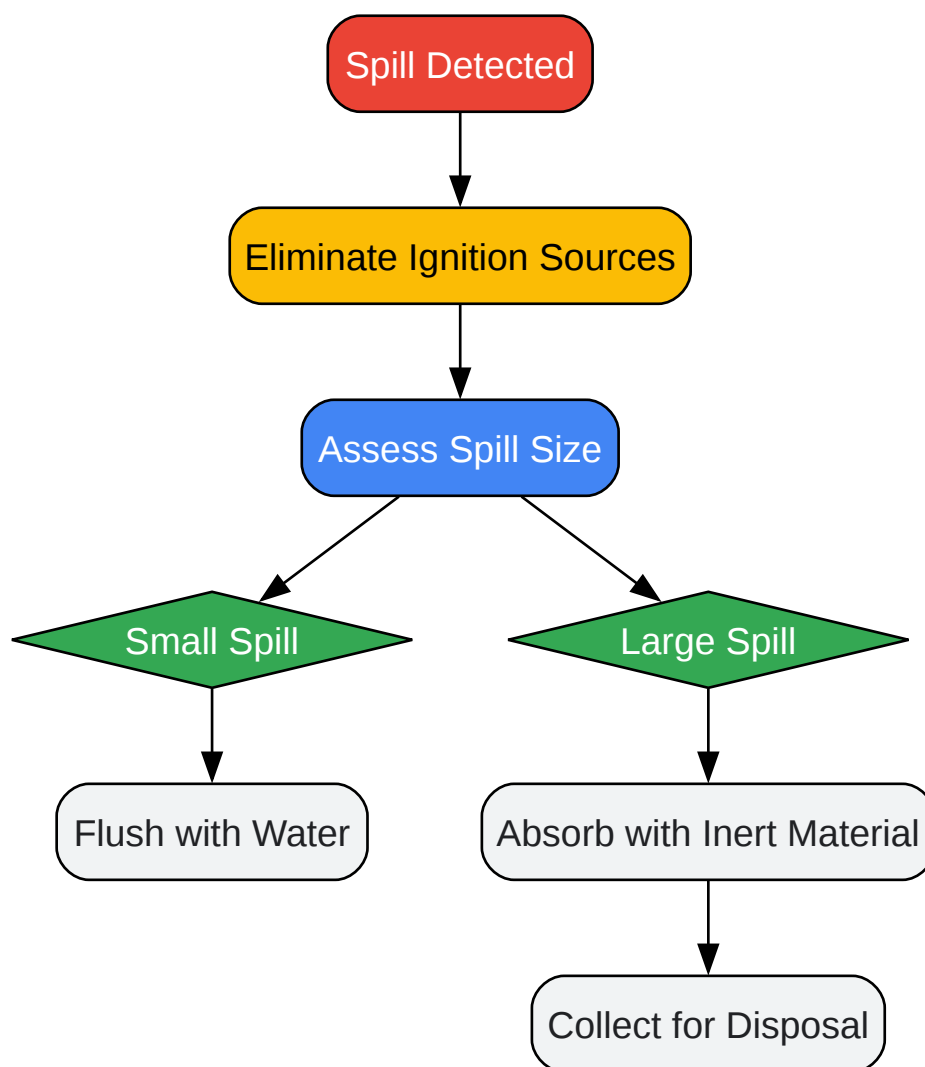
Spill and Leak Procedures:

- Eliminate all ignition sources.
- Small Spills: Can be flushed with large amounts of water[2].
- Large Spills: Should be collected for disposal. Absorb with an inert dry material and place in an appropriate waste disposal container[2].

Disposal:

- Dispose of in accordance with all applicable federal, state, and local regulations.
- Do not dispose of into sewer systems.

Logical Relationship for **SC-10** Solvent Spill Response



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Caption: Decision process for responding to a spill of **SC-10** Solvent.

Bioact™ SC-10 Cleaner

Product Identification: A cleaning agent that is a flammable liquid and vapor. It contains Naphtha (petroleum), hydrotreated heavy, Propylene glycol propyl ether, and D-Limonene[3].

Essential Safety Information

Hazard Summary:

- Primary Hazards: Flammable liquid and vapor. Causes skin irritation and serious eye irritation. May cause an allergic skin reaction. May be fatal if swallowed and enters airways[3]. Toxic to aquatic life with long-lasting effects[3].
- Route of Exposure: Skin contact, eye contact, ingestion, inhalation[3].

Personal Protective Equipment (PPE) Requirements:

PPE Category	Minimum Requirement
Eye/Face Protection	Safety glasses with side shields or chemical goggles[3].
Skin Protection	Protective gloves. Protective clothing[3].
Respiratory Protection	Use in a well-ventilated area. If exposure limits are exceeded, use a NIOSH-approved respirator[3].

First Aid Measures:

Exposure Route	First Aid Protocol
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention[3].
Skin Contact	Rinse skin with water/shower. Remove/Take off immediately all contaminated clothing. If skin irritation or rash occurs, get medical advice/attention[3].
Ingestion	Do not induce vomiting. Call a physician immediately[3].
Inhalation	Remove person to fresh air and keep comfortable for breathing[3].

Operational and Disposal Plan

Handling and Storage:

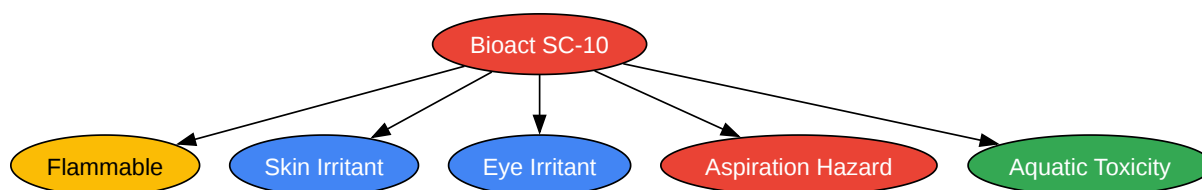
- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking[3].
- Keep container tightly closed. Store in a well-ventilated place. Keep cool[3].
- Ground/bond container and receiving equipment. Use explosion-proof equipment[3].
- Avoid release to the environment[3].

Spill and Leak Procedures:

- Ventilate spillage area. No open flames, no sparks, and no smoking[3].
- Avoid contact with skin and eyes.
- Absorb spillage to prevent material damage.

Disposal:

- Dispose of contents/container in accordance with licensed collector's sorting instructions.
- Avoid release to the environment[3].

Signaling Pathway of Bioact™ SC-10 Hazards

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Caption: Primary hazards associated with Bioact™ **SC-10** Cleaner.

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References

- 1. SC-10: Heavy Duty Degreaser [etowahchemicals.com]
- 2. sterling.ca [sterling.ca]
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- To cite this document: BenchChem. [Navigating the Ambiguities of "SC-10": A Guide to Safe Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1681507#personal-protective-equipment-for-handling-sc-10]

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